

An In-depth Technical Guide to the Environmental Fate and Degradation of Metominostrobin

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Compound of Interest

Compound Name: Metominostrobin

Cat. No.: B8650213

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Introduction

Metominostrobin, a broad-spectrum systemic fungicide, belongs to the strobilurin class of agrochemicals.[1] Its mode of action involves the inhibition of mitochondrial respiration in fungi, making it effective for controlling a range of fungal diseases, particularly in rice cultivation.[1] Understanding the environmental fate and degradation of **Metominostrobin** is crucial for assessing its potential environmental impact and ensuring its safe use. This technical guide provides a comprehensive overview of the current knowledge on the environmental degradation of **Metominostrobin**, including its hydrolysis, photolysis, and metabolism in soil and aquatic systems. Detailed experimental protocols based on OECD guidelines are also provided to aid researchers in conducting further studies.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a pesticide is fundamental to predicting its environmental behavior. Key properties of **Metominostrobin** are summarized below.

Property	Value	Reference
Chemical Name	(E)-2-(methoxyimino)-N-methyl-2-(2-phenoxyphenyl)acetamide	[2]
CAS Registry Number	133408-50-1	[2]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₃	[2]
Molecular Weight	284.32 g/mol	[2]
Water Solubility	0.128 g/L (at 20°C)	[2]
Vapor Pressure	1.8 x 10 ⁻⁵ Pa (at 25°C)	[2]
Melting Point	88.8°C	[2]

Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, are significant pathways for the transformation of pesticides in the environment.

Hydrolysis

Hydrolysis is a chemical reaction in which a molecule is cleaved into two parts by the addition of a water molecule. The rate of hydrolysis is highly dependent on the pH of the solution.

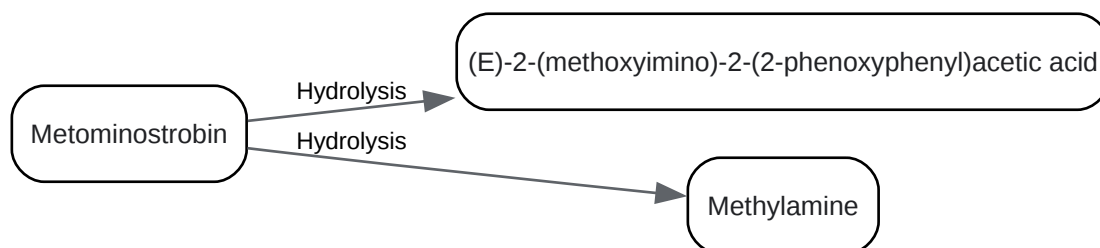
Quantitative Data on Hydrolysis

pH	Temperature (°C)	Half-life (t _{1/2})	Reference
4	25	Stable	-
7	25	Stable	-
9	25	Data not available	-

No specific public data for **Metominostrobin** hydrolysis half-life was found. Strobilurin fungicides can undergo hydrolysis under acidic or alkaline conditions.[3]

Hydrolysis Degradation Pathway

The primary degradation pathway for strobilurin fungicides via hydrolysis often involves the cleavage of the ester or ether linkages. For **Metominostrobin**, this could potentially lead to the formation of (E)-2-(methoxyimino)-2-(2-phenoxyphenyl)acetic acid and methylamine.



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Caption: Proposed hydrolysis degradation pathway of **Metominostrobin**.

Photolysis

Photolysis is the degradation of a molecule caused by the absorption of light energy. This process can be a significant route of dissipation for pesticides present on plant surfaces or in the upper layers of water bodies.

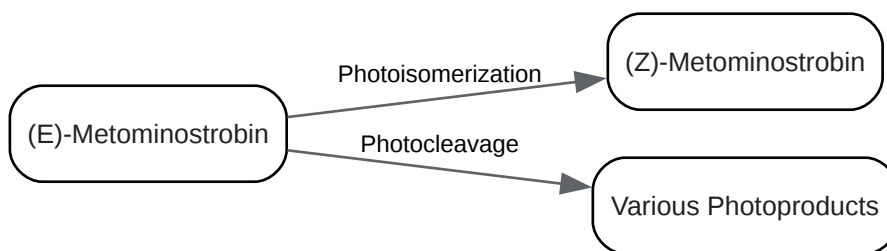
Quantitative Data on Photolysis

Medium	Light Source	Half-life (t _{1/2})	Reference
Sterile Aqueous Solution	Xenon Arc Lamp	Data not available	-

Specific photolysis half-life data for **Metominostrobin** was not found in the public domain. Photodegradation can lead to isomerization or breakdown of the molecule.[3]

Photolysis Degradation Pathway

Photodegradation of strobilurin fungicides can involve photoisomerization of the (E)-isomer to the less active (Z)-isomer, as well as cleavage of the molecule at various points.



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Caption: General photolysis pathways for **Metominostrobin**.

Biotic Degradation

Biotic degradation, mediated by microorganisms in soil and aquatic environments, is a primary mechanism for the dissipation of many pesticides.

Soil Metabolism

The fate of **Metominostrobin** in soil is influenced by microbial activity, which can lead to its degradation into various metabolites. The rate of degradation is often expressed as a half-life (DT50), the time it takes for 50% of the initial concentration to dissipate.

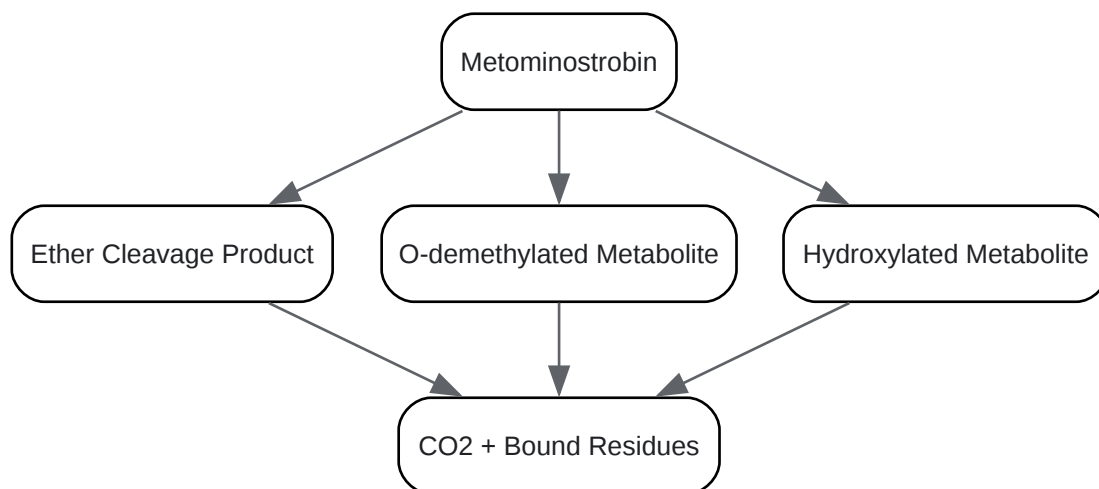
Quantitative Data on Soil Metabolism

Soil Type	Condition	DT50 (days)	Reference
Loam	Aerobic	Data not available	-
Sandy Loam	Aerobic	Data not available	-
Clay Loam	Aerobic	Data not available	-
Various	Anaerobic	Data not available	-

Specific DT50 values for **Metominostrobin** in soil are not readily available in public literature. Aerobic soil metabolism is a key degradation pathway for many pesticides.[\[4\]](#)[\[5\]](#)

Soil Metabolism Pathway

The microbial degradation of strobilurin fungicides in soil can proceed through several pathways, including cleavage of the ether linkage, demethylation, and hydroxylation of the aromatic rings.



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Caption: Putative soil metabolism pathways for **Metominostrobin**.

Aquatic Metabolism (Water-Sediment Systems)

In aquatic environments, **Metominostrobin** will partition between the water column and sediment, where it can be degraded by microorganisms under both aerobic and anaerobic conditions.

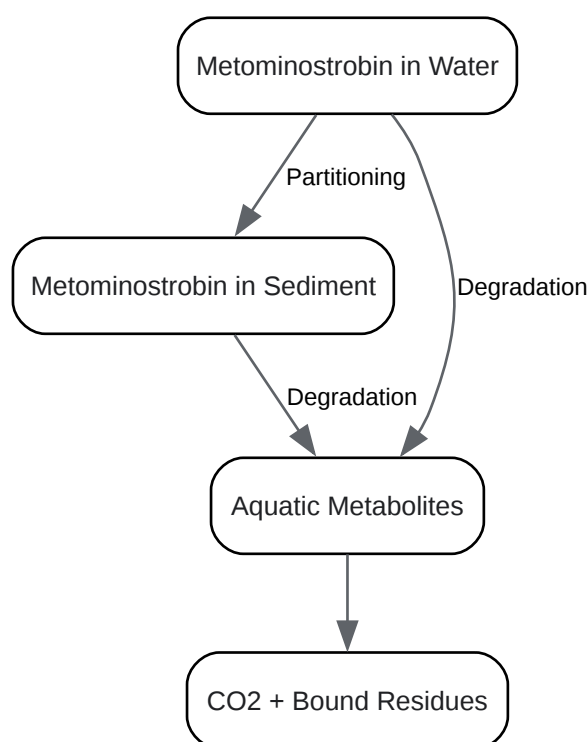
Quantitative Data on Aquatic Metabolism

System	Condition	DT50 (days) - Water	DT50 (days) - Sediment	DT50 (days) - Total System	Reference
Water-Sediment	Aerobic	Data not available	Data not available	Data not available	-
Water-Sediment	Anaerobic	Data not available	Data not available	Data not available	-

Specific DT50 values for **Metominostrobin** in water-sediment systems are not publicly available.

Aquatic Metabolism Pathway

Similar to soil, the degradation of **Metominostrobin** in aquatic systems is expected to involve microbial processes such as hydrolysis of the amide bond and cleavage of the ether linkage.



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Caption: General fate of **Metominostrobin** in aquatic systems.

Bioaccumulation

Bioaccumulation is the process by which a chemical substance is absorbed by an organism from its surrounding environment through all routes of exposure. The bioconcentration factor (BCF) is a key parameter used to assess the potential for a chemical to accumulate in aquatic organisms.

Quantitative Data on Bioaccumulation

Organism	Exposure Route	BCF Value	Reference
Fish	Aqueous	Data not available	-

A bioconcentration study is typically required if the log Pow is greater than 3.[6] Specific BCF values for **Metominostrobin** were not found in the public domain.

Experimental Protocols

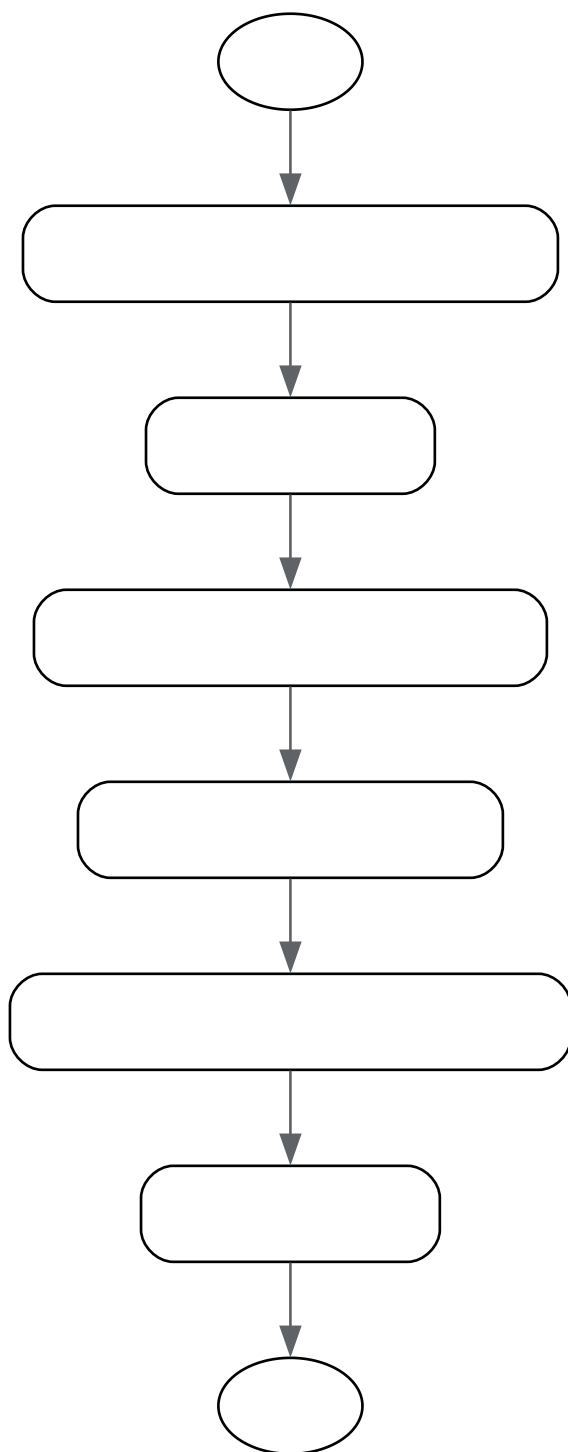
The following sections outline detailed methodologies for key experiments to study the environmental fate and degradation of **Metominostrobin**, based on internationally recognized OECD guidelines.

Hydrolysis (OECD 111)

Objective: To determine the rate of abiotic hydrolysis of **Metominostrobin** as a function of pH.

Methodology:

- Preparation of Solutions: Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- Test Substance Application: Add a known concentration of **Metominostrobin** (radiolabeled or non-labeled) to the buffer solutions. The concentration should not exceed half of its water solubility.
- Incubation: Incubate the solutions in the dark at a constant temperature (e.g., 25°C). A preliminary test at an elevated temperature (e.g., 50°C) can be conducted to estimate the hydrolysis rate.
- Sampling: At appropriate time intervals, collect duplicate samples from each pH solution.
- Analysis: Analyze the concentration of **Metominostrobin** and any major hydrolysis products using a suitable analytical method (e.g., HPLC-UV, LC-MS/MS).
- Data Analysis: Calculate the first-order rate constant and the half-life for hydrolysis at each pH.



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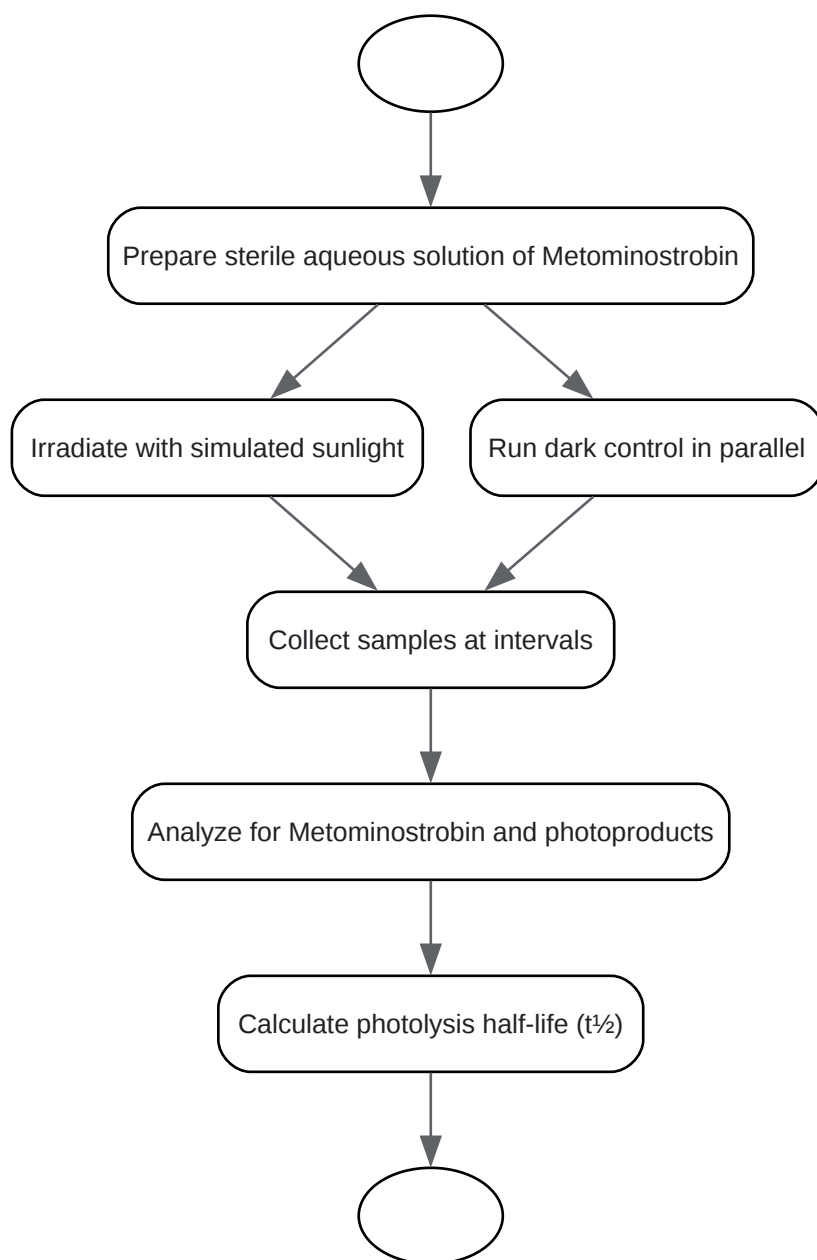
Caption: Experimental workflow for hydrolysis study (OECD 111).

Phototransformation in Water (OECD 316)

Objective: To determine the rate of direct phototransformation of **Metominostrobin** in water.

Methodology:

- Preparation of Solutions: Prepare a sterile, buffered aqueous solution of **Metominostrobin**.
- Light Source: Use a light source that simulates natural sunlight (e.g., a filtered xenon arc lamp).
- Irradiation: Irradiate the solution in a temperature-controlled cell. Dark controls should be run in parallel to account for any non-photolytic degradation.
- Sampling: Collect samples at various time points during the irradiation.
- Analysis: Quantify the concentration of **Metominostrobin** and its photoproducts using a suitable analytical method.
- Data Analysis: Determine the quantum yield and calculate the photolysis half-life.



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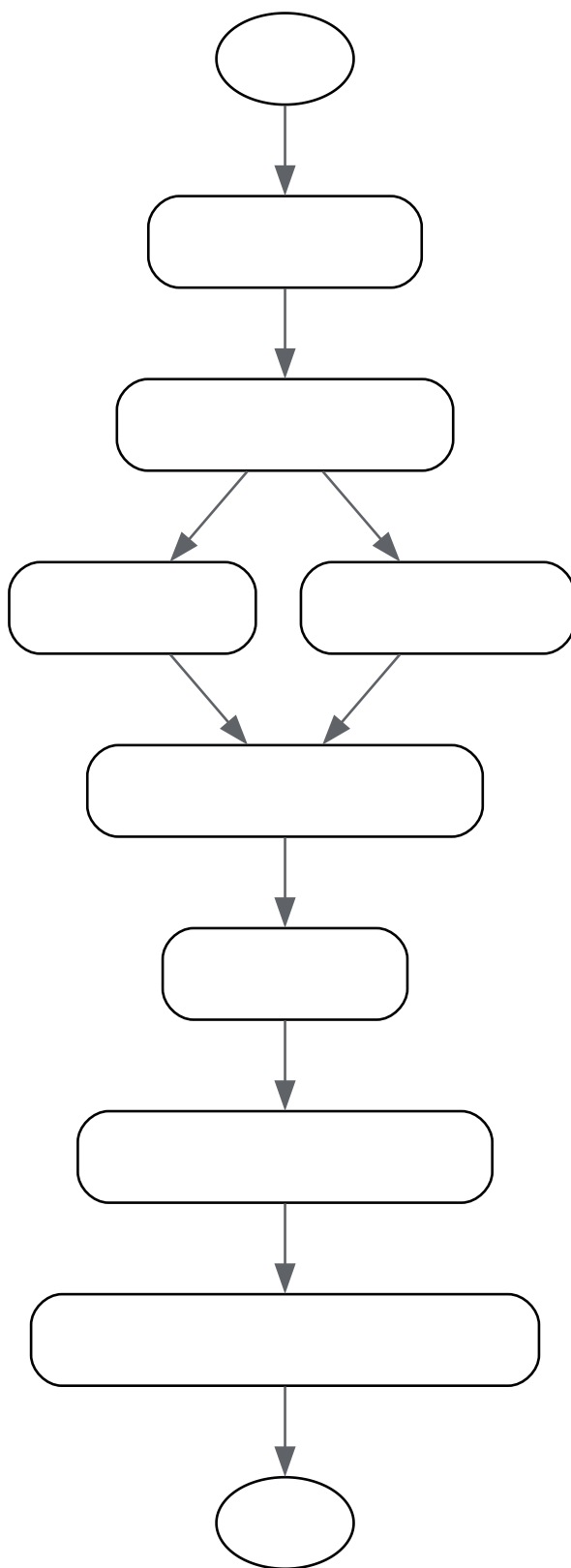
Caption: Experimental workflow for phototransformation study (OECD 316).

Aerobic and Anaerobic Transformation in Soil (OECD 307)

Objective: To determine the rate and route of degradation of **Metominostrobin** in soil under aerobic and anaerobic conditions.

Methodology:

- Soil Selection: Select at least three different soil types with varying textures and organic matter content.
- Test Substance Application: Treat the soil samples with a known concentration of ^{14}C -labeled **Metominostrobin**.
- Incubation:
 - Aerobic: Incubate the soil in a flow-through system that allows for the trapping of evolved $^{14}\text{CO}_2$ and volatile organic compounds. Maintain the soil at a constant temperature and moisture content.
 - Anaerobic: After an initial aerobic phase, flood the soil with water and purge the system with an inert gas (e.g., nitrogen) to establish anaerobic conditions.
- Sampling: Collect soil samples at various time intervals.
- Extraction and Analysis: Extract the soil samples with appropriate solvents to separate the parent compound and its metabolites. Analyze the extracts by techniques such as LSC, HPLC, and LC-MS/MS to identify and quantify the compounds.
- Data Analysis: Determine the DT50 and DT90 values for **Metominostrobin** and major metabolites. Propose a degradation pathway.



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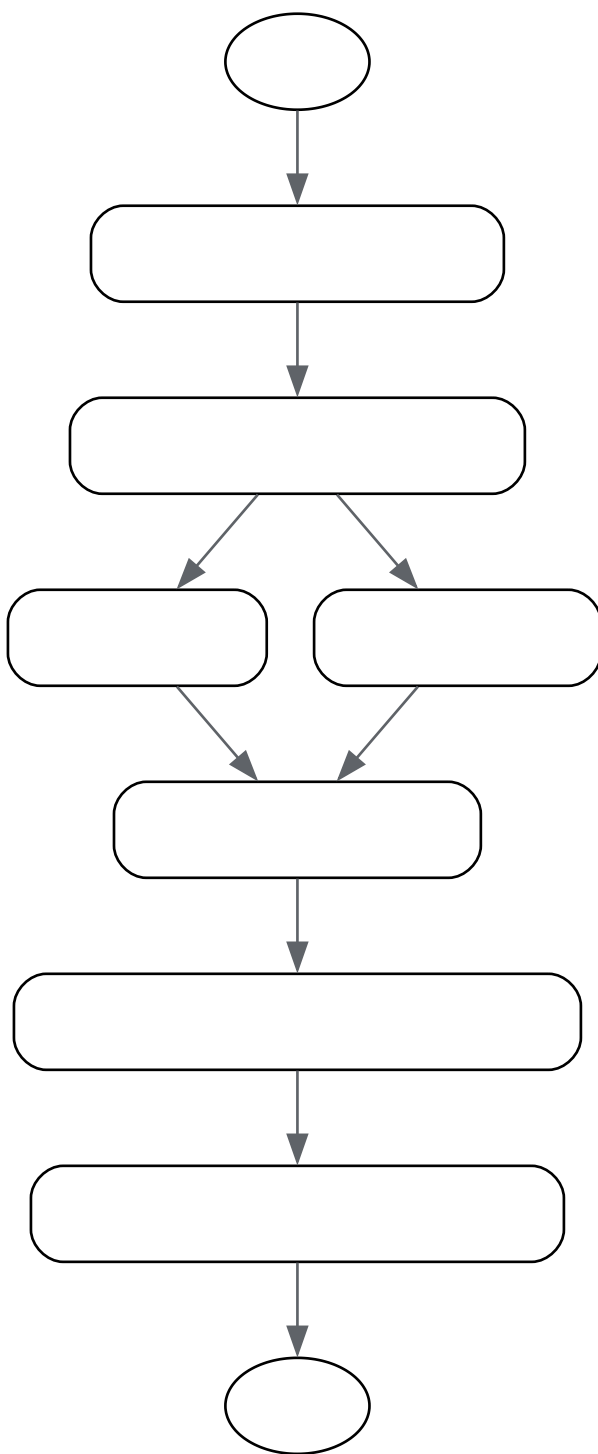
Caption: Workflow for soil metabolism study (OECD 307).

Aerobic and Anaerobic Transformation in Aquatic Sediment Systems (OECD 308)

Objective: To assess the degradation of **Metominostrobin** in water-sediment systems under aerobic and anaerobic conditions.

Methodology:

- System Setup: Collect water and sediment from two different locations. Set up test systems with a layer of sediment and an overlying water phase.
- Test Substance Application: Apply ^{14}C -labeled **Metominostrobin** to the water phase.
- Incubation:
 - Aerobic: Gently bubble air through the water phase to maintain aerobic conditions.
 - Anaerobic: Purge the system with an inert gas to create anaerobic conditions.
- Sampling: At various time points, sample both the water and sediment phases.
- Analysis: Analyze the water and sediment extracts for **Metominostrobin** and its transformation products.
- Data Analysis: Determine the DT50 values for the water, sediment, and total system. Identify major metabolites and propose a degradation pathway.



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References

- 1. 133408-50-1 · (E)-Metominostrobin Standard · 139-15891[Detail Information] | [Analytical Chemistry][Laboratory Chemicals-FUJIFILM Wako Chemicals Europe GmbH [labchem-wako.fujifilm.com]
- 2. CN102603563A - Preparation method of metominostrobin - Google Patents [patents.google.com]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. Route and rate of degradation in soil – aerobic and anaerobic soil metabolism | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 5. researchgate.net [researchgate.net]
- 6. Bioaccumulation in fish | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
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